

# Cinoxacin drug interactions and combination therapy

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## Compound Focus: Cinoxacin

CAS No.: 28657-80-9

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## Cinoxacin Drug Profile & Status

Aspect	Detail
Drug Class	Quinolone (non-fluorinated) antibiotic [1] [2]
Primary Historical Use	Treatment and prophylaxis of urinary tract infections (UTIs) [1] [3] [4]
Mechanism of Action	Inhibition of bacterial DNA gyrase (a type II topoisomerase) and topoisomerase IV, thereby inhibiting cell division [4] [2]
Current Status	Discontinued in the U.S., U.K., and EU; marketing authorization suspended [5] [2]

## Cinoxacin Drug Interactions Overview

The following table summarizes the key interaction categories for **cinoxacin** based on historical data. Note that **283 drugs are known to interact with cinoxacin**, categorized into 52 major, 155 moderate, and 76 minor interactions [5].

Interaction Category	Interacting Substance	Clinical Effect & Management
Contraindicated (Theoretical)	Live Cholera Vaccine [1] [3]	Not recommended for co-administration.
Use with Caution (Theoretical)	Methotrexate [1] [3]	Use together is not recommended; may require increased monitoring if combined.
Increased Risk of Side Effects	Aminolevulinic Acid [1] [3]	May increase the risk of photosensitivity.
Significant Pharmacokinetic	<b>Polyvalent Cations:</b> Calcium, Iron, Magnesium, Aluminum, Zinc (found in antacids, multivitamins, etc.) [6]	<b>Chelation occurs</b> , forming a poorly absorbed complex. This can lead to significantly reduced bioavailability and therapeutic failure of cinoxacin. <b>Dosing should be staggered:</b> administer cinoxacin 2-4 hours before or 4-6 hours after the cation-containing product [6].

## Combination Antibiotic Therapy & Resistance

For researchers investigating rationales for multi-drug regimens, a 2024 systematic review and meta-analysis offers critical insights. The analysis of 29 randomized controlled trials concluded that **the evidence is compatible with both benefit or harm** from using a higher number of antibiotics regarding within-patient resistance development [7] [8].

The overall pooled odds ratio (OR) for acquisition of resistance was **1.23 (95% CI 0.68–2.25)**, indicating no clear overall effect. However, substantial heterogeneity was observed, suggesting outcomes depend heavily on specific contexts [7] [8].

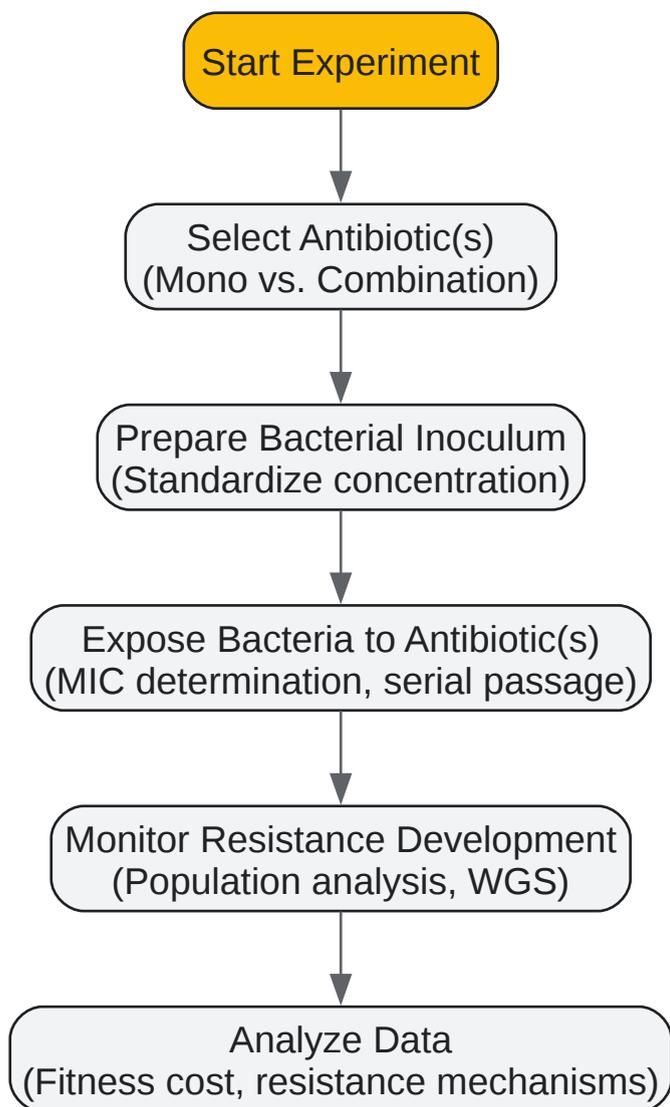
Factor	Observed Effect on Resistance (Higher vs. Fewer Antibiotics)	Notes / Potential Rationale
Overall Effect	No clear benefit or harm (OR 1.23, 95% CI 0.68-2.25) [8]	High heterogeneity ( $I^2=77%$ ); evidence is scarce and underpowered.

Factor	Observed Effect on Resistance (Higher vs. Fewer Antibiotics)	Notes / Potential Rationale
<b>Pathogen-Specific Effects</b>		
· <i>Helicobacter pylori</i>	<b>Benefit</b> (OR 0.14, 95% CI 0.03-0.55) [8]	Standard care for eradication.
· <i>Mycobacterium avium</i> complex (MAC)	<b>Benefit</b> (OR 0.18, 95% CI 0.06-0.52) [8]	Standard care.
· <i>Pseudomonas aeruginosa</i>	<b>Harm</b> (OR 3.42, 95% CI 1.03-11.43) [8]	Potential for shared resistance mechanisms.
<b>Regimen Design</b>		
· No shared antibiotics between arms	<b>Harm</b> (OR 4.73, 95% CI 2.14-10.42) [8]	May reflect comparisons of drugs with different potencies/resistance prevalence.
· At least one shared antibiotic	No clear difference (OR 0.55, 95% CI 0.28-1.07) [8]	Slight non-significant trend towards benefit.

## Experimental Considerations & Protocols

For researchers designing experiments involving **cinoxacin** or similar quinolones, key considerations include:

- **Chelation Studies:** To evaluate the impact of polyvalent cations, establish a protocol that administers the antibiotic and cation-containing compound at varying time intervals. Bioavailability can be assessed using HPLC or microbiological assay methods [6].
- **Resistance Development Models:** In vitro studies (e.g., serial passage experiments or chemostat cultures) can model resistance development. The following diagram outlines a general workflow for investigating antibiotic combinations:



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- **Mechanism of Action Confirmation:** Confirm the primary antibacterial effect through assays like:
  - **Enzyme Inhibition Assays:** Measuring the inhibition of DNA gyrase supercoiling activity [4] [2].
  - **Bactericidal Kinetics:** Time-kill assays to determine if the effect is concentration-dependent [4].

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